

Kessane: A Technical Whitepaper on the Sesquiterpenoid Oxide

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Compound of Interest

Compound Name: Kessane

Cat. No.: B1673396

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Kessane, a naturally occurring sesquiterpenoid oxide, has been identified as a constituent of various plant species, notably within the *Valeriana* genus. This document provides a comprehensive overview of **Kessane**, including its chemical identity, physicochemical properties, and a summary of its known biological context. The information is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Identity and Molecular Structure

Kessane is a bicyclic ether with a characteristic sesquiterpenoid skeleton. Its chemical identity is defined by the following key identifiers:

Identifier	Value	Source
CAS Number	3321-66-2	[1]
Molecular Formula	C ₁₅ H ₂₆ O	[1]
Molecular Weight	222.37 g/mol	[1][2]
IUPAC Name	(1S,2R,5R,6R,8R)-1,5,9,9-tetramethyl-10-oxatricyclo[6.2.2.0 ^{2,6}]dodecane	[2]

The stereostructure of **Kessane** has been elucidated through spectroscopic and chemical studies, including its derivation from 2-epi- α -kessyl alcohol.[1]

Physicochemical Properties

The following table summarizes some of the key physicochemical properties of **Kessane**. This data is crucial for understanding its behavior in various experimental and biological systems.

Property	Value	Source
XLogP3-AA	3.8	[2]
Topological Polar Surface Area	9.2 Å ²	[2]
Rotatable Bond Count	0	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	1	[2]

Natural Occurrence

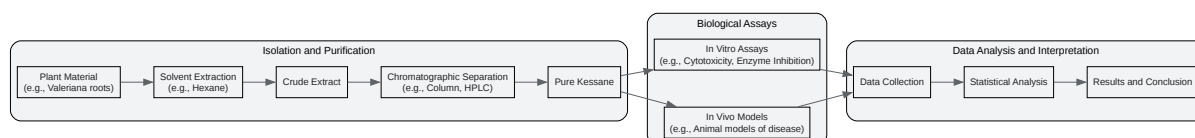
Kessane is a known constituent of the essential oils of several plants, most notably from the *Valeriana* species, which are commonly known for their use in traditional medicine for their sedative and anxiolytic properties.

Biological Activity and Therapeutic Potential

While extensive pharmacological studies specifically targeting isolated **Kessane** are limited, its classification as a sesquiterpenoid oxide places it in a class of compounds known for a wide range of biological activities. Sesquiterpenoids, in general, have been investigated for their anti-inflammatory, antimicrobial, and central nervous system effects. The presence of **Kessane** in medicinal plants like *Valeriana officinalis* suggests it may contribute to the overall therapeutic effects of these botanicals. Further research is required to isolate and characterize the specific pharmacological activities of **Kessane**.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Kessane** are not readily available in the public domain. However, standard methodologies for assessing the biological activity of natural products can be adapted. The following represents a generalized workflow for such investigations.

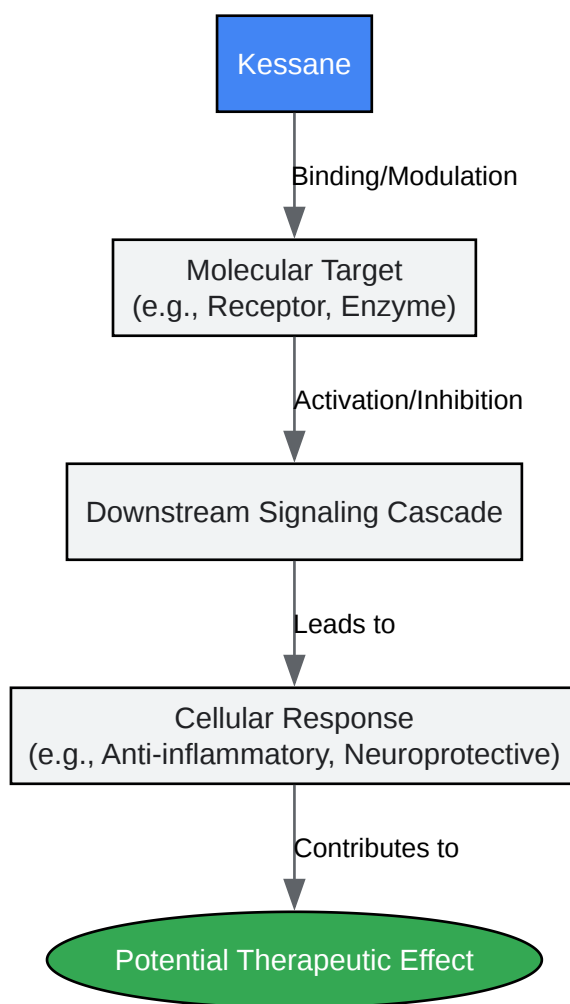


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A generalized workflow for the isolation and biological evaluation of **Kessane**.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways directly modulated by **Kessane**. Research in this area would be highly valuable to elucidate its mechanism of action and therapeutic potential. A hypothetical logical relationship for future investigation is presented below.



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A hypothetical signaling pathway for investigating the mechanism of action of **Kessane**.

Conclusion and Future Directions

Kessane represents an intriguing natural product with a well-defined chemical structure. While its presence in traditionally used medicinal plants suggests potential biological activity, there is a clear need for dedicated pharmacological studies to determine its specific effects and mechanisms of action. Future research should focus on the isolation of **Kessane** in sufficient quantities for comprehensive in vitro and in vivo testing. Elucidation of its molecular targets and signaling pathways will be critical in unlocking its potential for drug development.

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References

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